

Personal protective equipment for handling 3-Amino-2-oxazolidinone-d4

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Compound of Interest

Compound Name: 3-Amino-2-oxazolidinone-d4

Cat. No.: B563276

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Essential Safety and Handling Guide for 3-Amino-2-oxazolidinone-d4

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3-Amino-2-oxazolidinone-d4**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Product Name: **3-Amino-2-oxazolidinone-d4**
- CAS Number: 1188331-23-8[1]
- Molecular Formula: C3H2D4N2O2[1]
- Molecular Weight: 106.12 g/mol [2]

Hazard Identification and Precautionary Statements:

3-Amino-2-oxazolidinone-d4 is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, Oral - Category 4).[1]

- Causes skin irritation (Skin corrosion/irritation - Category 2).[2]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2).[2]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation).[2]
- Very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity - Category 1, Chronic aquatic toxicity - Category 1).[1]

Personal Protective Equipment (PPE):

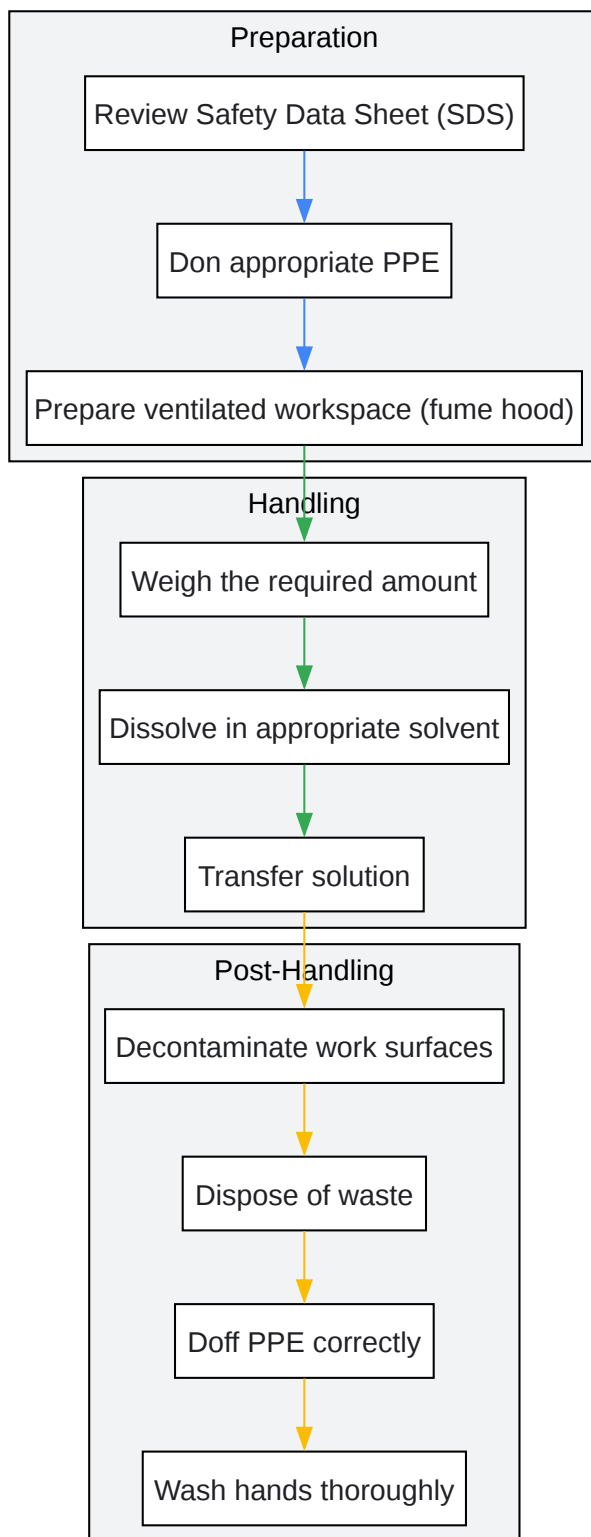
The following personal protective equipment is mandatory when handling **3-Amino-2-oxazolidinone-d4**.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are preferred. Wear two pairs when compounding, administering, and disposing of the substance.[3][4]
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn to prevent eye contact.[3]
Respiratory Protection	N95 or higher rated respirator	Required to prevent inhalation of dust or aerosols.
Body Protection	Laboratory coat or disposable gown	A disposable gown made of low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs is recommended.[3][4]
Foot Protection	Closed-toe shoes	Standard laboratory practice.

Operational Plan for Handling:

A systematic approach is essential for the safe handling of **3-Amino-2-oxazolidinone-d4**. The following workflow outlines the key steps from preparation to post-handling procedures.

Workflow for Handling 3-Amino-2-oxazolidinone-d4



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Caption: A step-by-step workflow for the safe handling of **3-Amino-2-oxazolidinone-d4**.

Experimental Protocols:

1. Preparation and Weighing:

- Always handle **3-Amino-2-oxazolidinone-d4** within a certified chemical fume hood to avoid inhalation of dust.^[1]
- Before handling, ensure all required PPE is correctly donned.
- Use a calibrated analytical balance for weighing.
- To minimize dust generation, handle the solid form gently.

2. Dissolution:

- If preparing a solution, add the solvent to the weighed **3-Amino-2-oxazolidinone-d4** slowly to avoid splashing.
- The substance can be stored in a solvent at -80°C.^[1]

3. Storage:

- Store **3-Amino-2-oxazolidinone-d4** powder in a tightly sealed container at -20°C.^[1]
- Solutions should be stored at -80°C.^{[1][5]}
- Keep the container in a cool, well-ventilated area away from direct sunlight and sources of ignition.^[1]

Disposal Plan:

Proper disposal of **3-Amino-2-oxazolidinone-d4** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Waste: Collect any unused solid **3-Amino-2-oxazolidinone-d4** and contaminated materials (e.g., weigh boats, pipette tips) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **3-Amino-2-oxazolidinone-d4** in a separate, labeled hazardous waste container. Do not mix with other solvent waste unless compatible.
- Contaminated PPE: Dispose of used gloves, gowns, and other contaminated disposable PPE in a designated hazardous waste container.

2. Disposal Procedure:

- All waste must be disposed of through an approved waste disposal plant.[\[1\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **3-Amino-2-oxazolidinone-d4** down the drain or in regular trash.[\[6\]](#)

Emergency Procedures:

Situation	Action
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1][6]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1][6]
Spill	Evacuate the area. Wear full PPE, including respiratory protection. Cover the spill with an absorbent, non-combustible material (e.g., sand, earth). Collect the material in a sealed container for disposal. Decontaminate the spill area with a suitable solvent (e.g., alcohol) and then wash with soap and water.[1]

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